

# Application Notes and Protocols for Solvent Blue 59

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## Compound of Interest

Compound Name: Solvent blue 59

Cat. No.: B1217624

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## Introduction

**Solvent Blue 59**, also known by its chemical name 1,4-Bis(ethylamino)-9,10-anthraquinone, is a synthetic anthraquinone-based dye.[1][2] It presents as a maroon powder and is characterized by its brilliant reddish-blue hue in solution.[1][3] This solvent dye is widely utilized across various industries, including plastics, coatings, printing inks, and for coloring hydrocarbon solvents, greases, and waxes, owing to its excellent solubility in organic solvents, high thermal stability, and good lightfastness.[3][4][5] In research and development, it finds applications as a biological stain, particularly in hematology and histology, and as a fluorescent marker.[1]

## Physicochemical Properties

A summary of the key physicochemical properties of **Solvent Blue 59** is provided in the table below. This information is critical for its proper handling, storage, and application.

Property	Value	Reference
CAS Number	6994-46-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>18</sub> H <sub>18</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a>
Molecular Weight	294.35 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a>
Appearance	Maroon powder	<a href="#">[1]</a>
Melting Point	215 - 217 °C	<a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Purity	≥ 98% (Dye content)	<a href="#">[1]</a>
Storage	Room Temperature	<a href="#">[1]</a>

## Solubility Data

The solubility of **Solvent Blue 59** in various organic solvents at 20°C is crucial for preparing stock solutions and for its application in different formulations. The following table summarizes its solubility.

Solvent	Solubility (g/L) at 20°C
Dichloromethane	171.30
Methylbenzene (Toluene)	86.30
Butyl Acetate	30
Acetone	15
Ethyl Alcohol	5

Data sourced from Epsilon Pigments.[\[9\]](#)

## Experimental Protocols

### Protocol 1: Preparation of a Saturated Stock Solution

This protocol describes the preparation of a saturated stock solution of **Solvent Blue 59** in Dichloromethane, which can then be used for further dilutions.

#### Materials:

- **Solvent Blue 59** powder ( $\geq 98\%$  purity)
- Dichloromethane (analytical grade)
- Volumetric flask
- Magnetic stirrer and stir bar
- Spatula and weighing balance
- 0.22  $\mu\text{m}$  syringe filter

#### Procedure:

- Accurately weigh approximately 1.71 g of **Solvent Blue 59** powder.
- Transfer the powder to a 10 mL volumetric flask.
- Add approximately 7 mL of Dichloromethane to the flask.
- Place a magnetic stir bar in the flask and place it on a magnetic stirrer.
- Stir the mixture at room temperature until the dye is completely dissolved. This may take several minutes.
- Once dissolved, add Dichloromethane to the flask until the 10 mL mark is reached.
- Continue stirring for another 5 minutes to ensure homogeneity.
- For applications requiring high purity, filter the solution through a 0.22  $\mu\text{m}$  syringe filter to remove any particulate matter.
- Store the stock solution in a tightly sealed, light-protected container at room temperature.

## Protocol 2: Staining of Polystyrene Films

This protocol outlines a method for coloring polystyrene films using a **Solvent Blue 59** solution.

#### Materials:

- **Solvent Blue 59** stock solution (e.g., in Toluene)
- Polystyrene film
- Shallow glass or chemical-resistant tray
- Forceps
- Drying oven

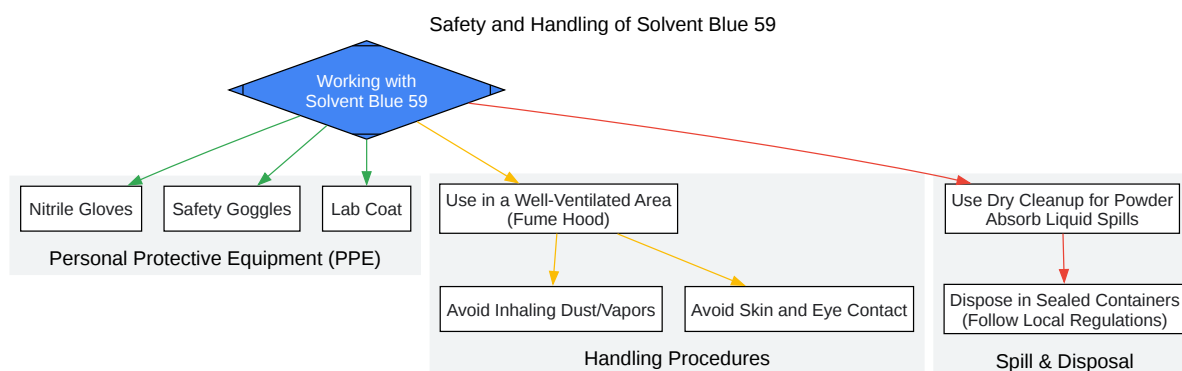
#### Procedure:

- Prepare a dyeing bath by diluting the **Solvent Blue 59** stock solution in Toluene to the desired concentration in a glass tray. A typical starting concentration is 0.02-0.05% (w/v).
- Using forceps, completely immerse the polystyrene film in the dyeing bath.
- Allow the film to soak for a predetermined amount of time (e.g., 1-5 minutes). The duration will affect the intensity of the color.
- Remove the film from the bath with forceps, allowing excess dye solution to drip off.
- Hang the film in a fume hood to allow the solvent to evaporate.
- For complete drying and to ensure good dye fixation, place the film in a drying oven at a temperature below the glass transition temperature of polystyrene (typically around 60-80°C).
- Once dry, the film is ready for analysis or use.

## Visualizations

### Workflow for Solvent Selection and Solution Preparation

The following diagram illustrates the logical workflow for selecting an appropriate solvent and preparing a solution of **Solvent Blue 59** for a specific application.



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